

Application Notes & Protocols: 2-Piperazineethanol in Coordination Chemistry

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Compound of Interest

Compound Name: 2-Piperazineethanol

CAS No.: 25154-38-5

Cat. No.: B1197714

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Abstract: **2-Piperazineethanol**, also known as N-(2-hydroxyethyl)piperazine (HEPip), is a versatile heterocyclic amine that serves as a highly effective ligand in coordination chemistry. Its unique structural features—a six-membered piperazine ring providing two nitrogen donors and a flexible hydroxyethyl arm with an oxygen donor—allow for diverse coordination modes. This adaptability makes it a valuable building block for constructing metal complexes with tailored properties for applications in catalysis, materials science, and as potential therapeutic agents.^{[1][2][3]} This guide provides an in-depth exploration of HEPip as a ligand, detailing its coordination behavior, protocols for the synthesis and characterization of its metal complexes, and an overview of its applications.

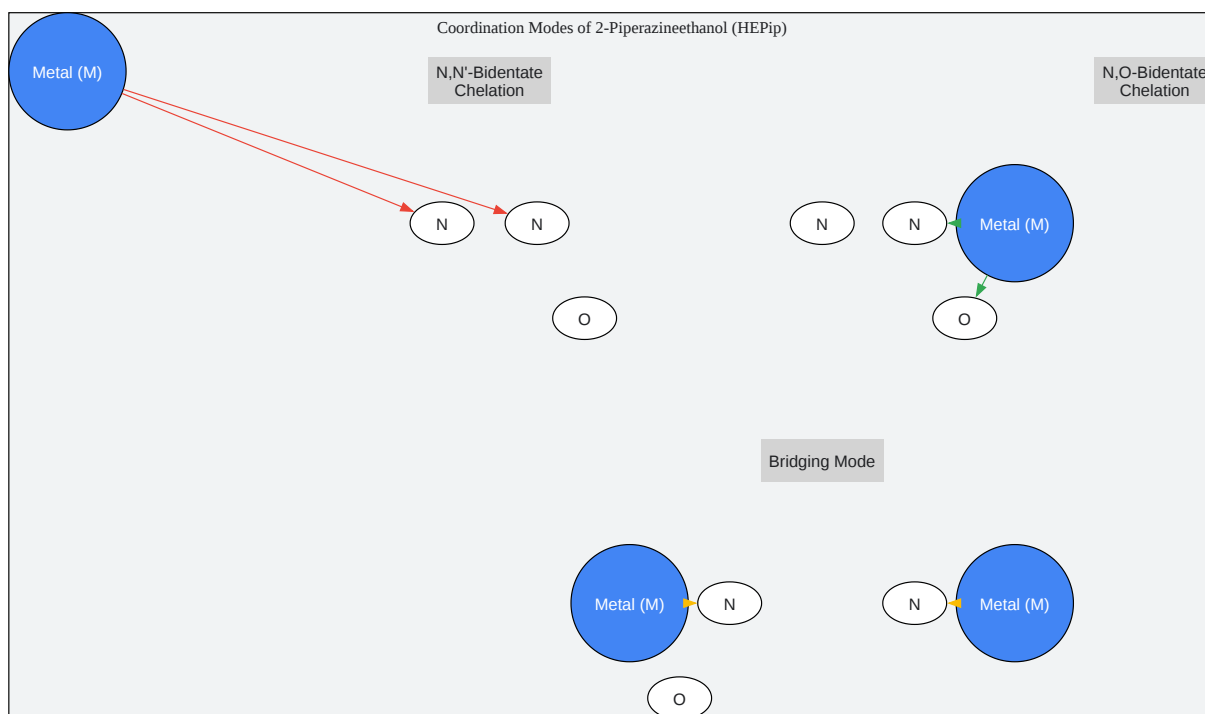
Ligand Profile: Physicochemical Properties and Coordination Behavior

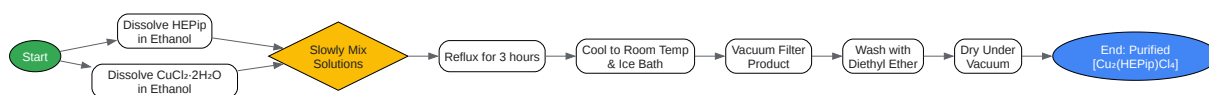
2-Piperazineethanol (HEPip) is a colorless liquid at room temperature, soluble in water and various organic solvents.^[4] Its structure is the key to its utility in coordination chemistry. The piperazine ring contains two nitrogen atoms: one secondary amine (N1) and one tertiary amine (N4) substituted with the hydroxyethyl group. This configuration allows HEPip to function as a monodentate, bidentate, or even a bridging ligand.

Property	Value	Source
CAS Number	103-76-4	[5][6]
Molecular Formula	C ₆ H ₁₄ N ₂ O	[5][6]
Molecular Weight	130.19 g/mol	[5][6]
Boiling Point	242-246 °C	[4]
Density	1.060 g/cm ³	[4]

The coordination behavior is highly dependent on the metal ion, counter-anion, and reaction conditions. The most common modes are:

- **N,N'-Bidentate Chelating:** Both nitrogen atoms of the piperazine ring coordinate to a single metal center, forming a stable chelate ring. This mode is common in the formation of discrete molecular complexes.[7][8]
- **N,O-Bidentate Chelating:** The tertiary nitrogen (N4) and the hydroxyl oxygen coordinate to the metal center. This is particularly prevalent when the hydroxyl proton is removed, allowing the oxygen to act as an anionic donor. This chelation can stabilize metal ions and influence the geometry of the complex.[9]
- **Bridging Ligand:** The two nitrogen atoms of the piperazine ring can bridge two different metal centers, leading to the formation of polynuclear complexes or coordination polymers.





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Caption: General workflow for synthesizing a Cu(II)-HEPip complex.

Essential Characterization Techniques

Confirming the successful synthesis and elucidating the structure of the new complex requires a suite of analytical techniques.

- **FT-IR Spectroscopy:** This is a primary tool for confirming coordination. The coordination of HEPip to a metal ion is indicated by shifts in the vibrational frequencies of key functional groups. A shift in the N-H stretching vibration (typically around 3300 cm^{-1}) and C-N vibrations of the piperazine ring suggests coordination through the nitrogen atoms. [10] A change in the broad O-H stretch (around 3400 cm^{-1}) can indicate coordination of the hydroxyl group. The appearance of new, low-frequency bands (typically $400\text{-}600\text{ cm}^{-1}$) can be assigned to M-N and M-O vibrations, providing direct evidence of complexation. [10][11]
- **UV-Vis Spectroscopy:** For transition metal complexes, such as those with Cu(II), UV-Vis spectroscopy provides information about the electronic environment of the metal ion. The position and intensity of d-d transition bands are sensitive to the coordination geometry (e.g., octahedral, tetrahedral, or square planar). [12][11]
- **Thermogravimetric Analysis (TGA):** TGA is used to study the thermal stability of the complexes and to determine the presence of coordinated or lattice solvent molecules. The decomposition profile shows distinct mass loss steps corresponding to the removal of water or other solvents, followed by the decomposition of the organic ligand at higher temperatures, ultimately leaving a metal oxide residue. [10][13][14]

Technique	Expected Observation for [Cu ₂ (HEPip)Cl ₄]	Interpretation
FT-IR	Shift in N-H and C-N stretching frequencies. New bands in the 400-500 cm ⁻¹ range.	Confirms coordination of piperazine nitrogen atoms to the Cu(II) center.
UV-Vis	Broad absorption band in the 600-800 nm range.	Characteristic of d-d transitions for Cu(II) in a distorted octahedral or square pyramidal geometry.

| TGA | No initial mass loss below 150°C. Major mass loss step between 200-400°C. | Indicates an anhydrous complex. The major step corresponds to the thermal decomposition of the HEPip ligand. [15]

Applications of 2-Piperazineethanol Complexes

The structural versatility of HEPip-based metal complexes translates into a wide array of potential applications. The piperazine scaffold is a well-established "privileged structure" in medicinal chemistry, and its incorporation into metal complexes extends its utility. [1][2][3]

- **Biological Activity:** Many piperazine derivatives and their metal complexes exhibit significant biological properties, including antimicrobial, antifungal, anticancer, and antioxidant activities. [1][2][16][17] The metal complex can show enhanced activity compared to the free ligand, a phenomenon that can be explored for developing new metallodrugs. [16]* **Catalysis:** Transition metal complexes are widely used as catalysts in organic synthesis. HEPip complexes, particularly with copper, have been investigated for their catalytic performance in reactions such as the hydroxylation of benzene. [12] The ligand structure helps to stabilize the metal center and can be tuned to optimize catalytic efficiency.
- **Materials Science:** The ability of HEPip to act as a bridging ligand makes it suitable for constructing metal-organic frameworks (MOFs) and coordination polymers. [1][2][3] These materials have potential applications in gas storage, separation, and sensing.

Safety and Handling

2-Piperazineethanol is a corrosive substance that can cause skin irritation and serious eye damage. [5] Always handle this chemical in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves. Refer to the Safety Data Sheet (SDS) for complete handling and disposal information.

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